

Essential Safety and Disposal Procedures for Uric Acid-15N2

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Compound of Interest

Compound Name: Uric acid-15N2

Cat. No.: B052975

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This document provides immediate safety and logistical guidance for the proper disposal of **Uric acid-15N2**, a stable isotopically labeled compound. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

Key Safety Information: **Uric acid-15N2** is a non-radioactive, stable isotope-labeled compound. Therefore, its disposal does not require special precautions associated with radioactive materials.^{[1][2]} The primary consideration for disposal is the chemical nature of uric acid itself. Uric acid is a combustible solid.^[3]

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Uric acid-15N2**.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ ¹⁵ N ₂ N ₂ O ₃	
Molecular Weight	170.10 g/mol	[4]
Isotopic Purity	98 atom % ¹⁵ N	
Melting Point	>300 °C	[5]
Storage Temperature	Room temperature, away from light and moisture	[6]
Appearance	Solid	

Step-by-Step Disposal Protocol

The disposal of **Uric acid-15N2** should be treated as standard chemical waste, adhering to local and institutional regulations.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves.

2. Waste Segregation:

- Do not mix **Uric acid-15N2** waste with general laboratory waste.[1]
- It should be collected in a designated and clearly labeled chemical waste container.

3. Container Labeling:

- The waste container must be labeled with the full chemical name: "**Uric acid-15N2**".
- Indicate that it is non-radioactive.

4. Waste Collection:

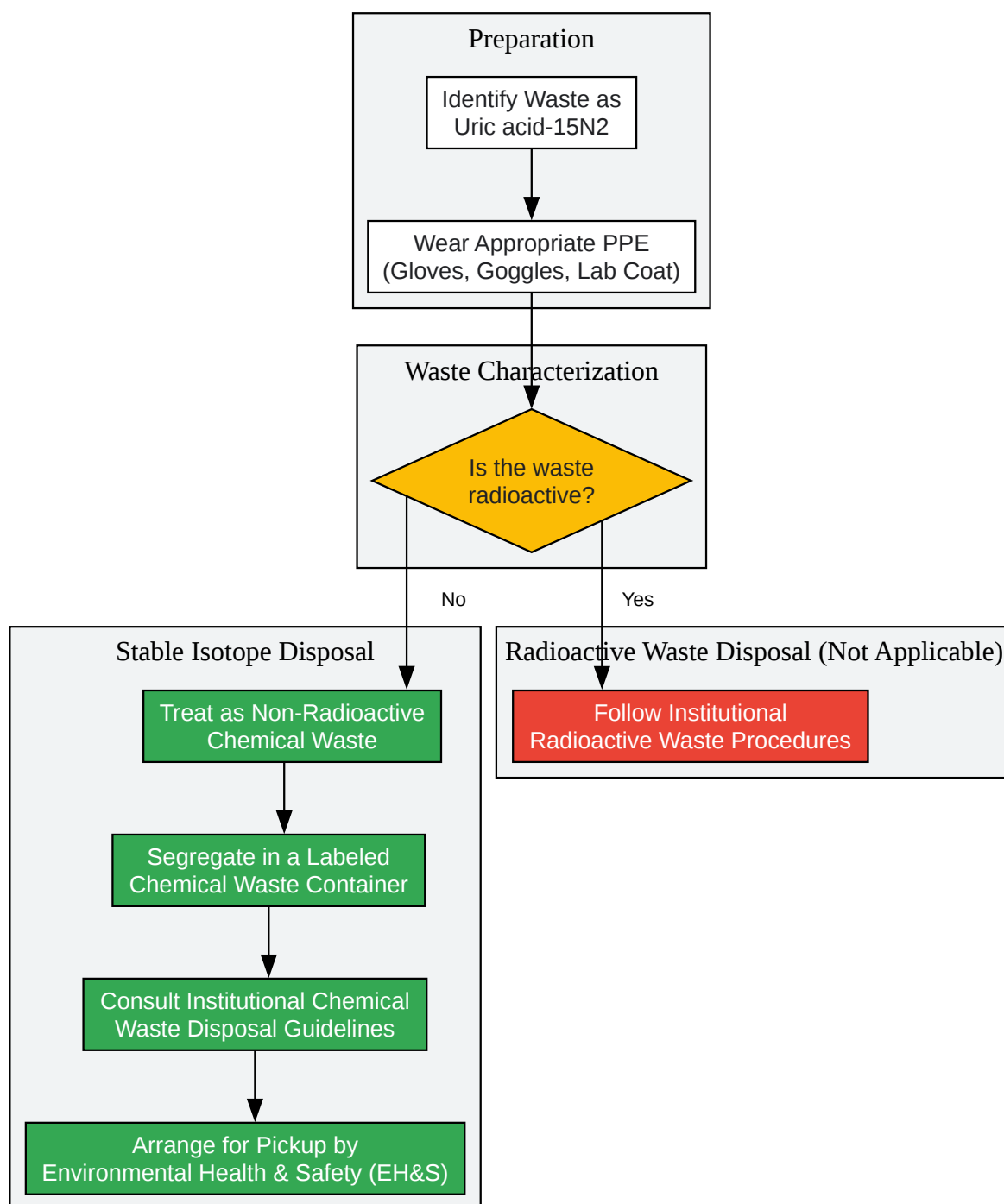
- For solid waste (e.g., contaminated gloves, weigh paper), place it directly into the designated solid chemical waste container.
- For solutions, collect them in a designated liquid chemical waste container compatible with the solvent used.

5. Final Disposal:

- The sealed and labeled waste container should be handed over to the institution's Environmental Health and Safety (EH&S) department for final disposal.
- Follow all internal institutional procedures for chemical waste pickup and disposal.

Experimental Workflow Visualization

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Uric acid-15N2**.



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Caption: Disposal workflow for **Uric acid-15N2**.

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